

# In Vitro Antibacterial Profile of Cefpimizole Sodium: A Technical Guide

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## Compound of Interest

Compound Name: Cefpimizole Sodium

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This technical guide provides a comprehensive overview of the in vitro antibacterial activity of **Cefpimizole Sodium**, a third-generation cephalosporin. The document synthesizes available quantitative data on its efficacy against a range of bacterial pathogens, details the experimental protocols for key microbiological assays, and visualizes the underlying mechanisms and workflows.

## Introduction to Cefpimizole Sodium

Cefpimizole is a parenteral third-generation cephalosporin antibiotic with a broad spectrum of activity against various Gram-positive and Gram-negative bacteria. Like other  $\beta$ -lactam antibiotics, its mechanism of action involves the inhibition of bacterial cell wall synthesis, leading to bacterial cell death. This guide focuses on the in vitro characteristics of **Cefpimizole Sodium**, which are crucial for understanding its potential therapeutic applications and for guiding further research and development.

## Quantitative Antibacterial Activity

The in vitro potency of an antibiotic is primarily determined by its Minimum Inhibitory Concentration (MIC) against relevant bacterial isolates. The following tables summarize the available MIC data for Cefpimizole against a variety of clinically significant bacteria.

**Table 1: Minimum Inhibitory Concentration (MIC) of Cefpimizole against Various Bacterial Isolates**

Bacterial Species	Number of Isolates	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Citrobacter freundii	Not Specified	16	Not Specified	[1][2]
Enterobacter cloacae	Not Specified	16	Not Specified	[1][2]
Escherichia coli	Not Specified	2.0	Not Specified	[1][2]
Haemophilus spp. (β-lactamase-negative)	156	Not Specified	Not Specified	[3]
Haemophilus spp. (β-lactamase-producing)	25	Not Specified	Not Specified	[3]
Klebsiella pneumoniae	Not Specified	2.0	Not Specified	[1][2]
Proteus mirabilis	Not Specified	1.0	Not Specified	[1][2]
Pseudomonas aeruginosa	Not Specified	16	32	[1][2][4]
Staphylococcus spp.	Not Specified	32	Not Specified	[1][2]
Enterococci	Not Specified	>32	Not Specified	[1][2]

MIC50: The concentration of the drug that inhibits the growth of 50% of the tested isolates.

MIC90: The concentration of the drug that inhibits the growth of 90% of the tested isolates.

Note: While extensive searches were conducted, specific quantitative data for time-kill curve analysis and post-antibiotic effect (PAE) for **Cefpimizole Sodium** were not available in the

reviewed literature. The subsequent sections detail the standard methodologies for these assays, which can be applied to Cefpimizole in future studies.

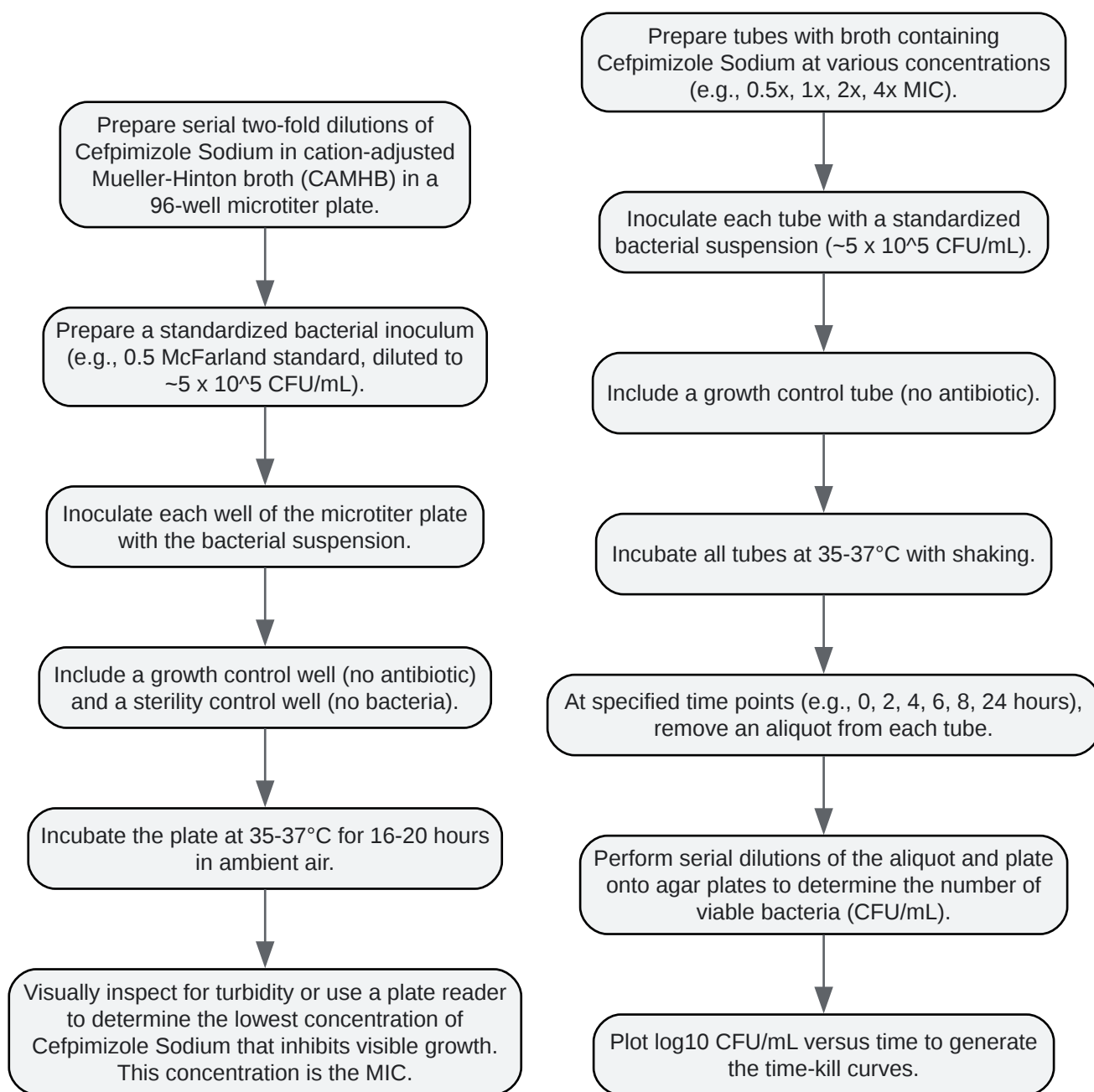
## Experimental Protocols

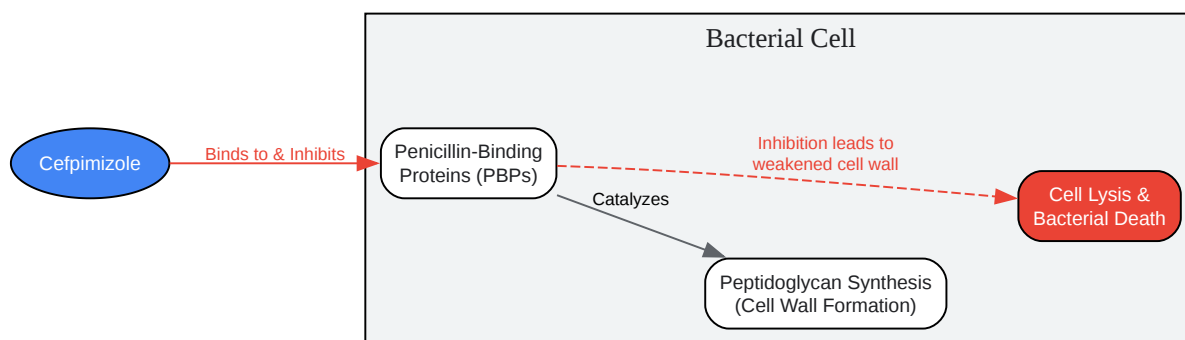
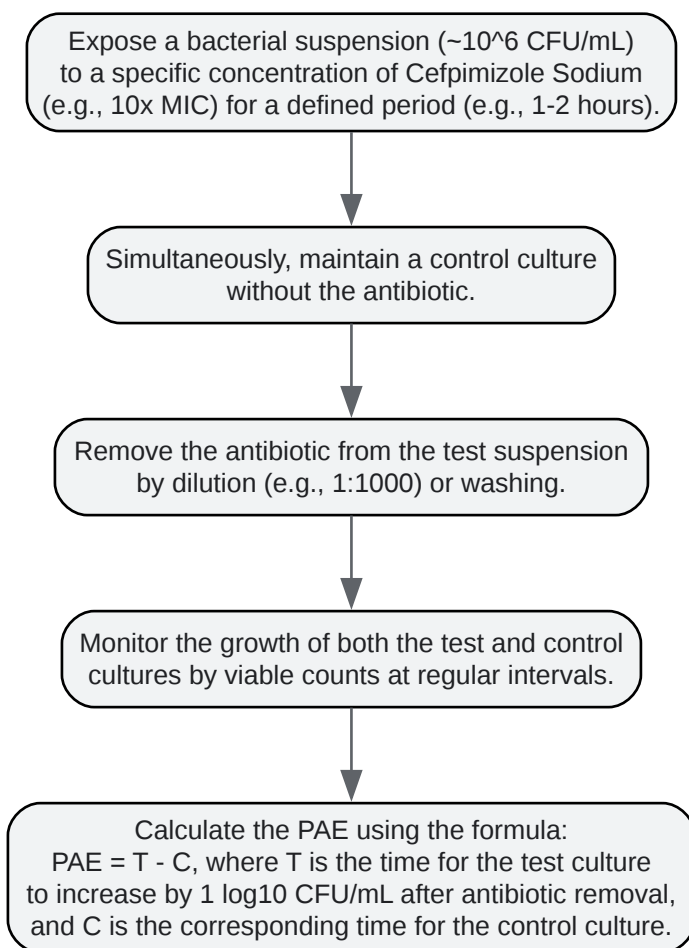
This section outlines the detailed methodologies for the key in vitro experiments used to characterize the antibacterial activity of **Cefpimizole Sodium**.

### Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard procedure for determining the MIC of an antimicrobial agent.

Workflow for MIC Determination by Broth Microdilution





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## References

- 1. In vitro comparative antimicrobial activity of cefpimizole against clinical isolates from five medical centers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In vitro comparative antimicrobial activity of cefpimizole against clinical isolates from five medical centers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In vitro activity of cefpimizole sodium (U-63196E) and other antimicrobial agents against Haemophilus isolates from pediatric patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Comparative in vitro evaluation of cefpimizole (U-63196E), a new antipseudomonal cephalosporin - PMC [pmc.ncbi.nlm.nih.gov]
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